

An In-depth Technical Guide to 2-(n-Pentylthio)benzoyl Chloride

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Compound of Interest

Compound Name: 2-(n-Pentylthio)benzoyl chloride

Cat. No.: B7992733

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **2-(n-Pentylthio)benzoyl chloride**, a potentially valuable intermediate in organic synthesis and drug discovery. While a specific CAS number for this compound is not readily available in public databases, this document extrapolates its synthesis, properties, and handling procedures from established chemical principles and data on closely related analogues.

Compound Identification and Physicochemical Properties

While a dedicated CAS number for **2-(n-Pentylthio)benzoyl chloride** has not been identified in the course of this review, its structural analogue, 2-(iso-Butylthio)benzoyl chloride, is registered under CAS number 1443345-07-0[1]. The properties of **2-(n-Pentylthio)benzoyl chloride** can be predicted based on its structure and comparison with benzoyl chloride and other substituted derivatives.

Table 1: Predicted Physicochemical Properties of **2-(n-Pentylthio)benzoyl Chloride**

Property	Predicted Value	Rationale/Comparison
Molecular Formula	C12H15ClOS	Based on chemical structure.
Molecular Weight	242.76 g/mol	Calculated from the molecular formula.
Appearance	Colorless to yellow liquid	Similar to benzoyl chloride and its derivatives.[2][3]
Odor	Pungent, irritating	Characteristic of acyl chlorides. [2][3]
Boiling Point	> 200 °C	Expected to be higher than benzoyl chloride (198 °C) due to the increased molecular weight.[2]
Solubility	Reacts with water and alcohols. Soluble in aprotic organic solvents (e.g., ether, acetone).	Typical for acyl chlorides.[2][4]

Synthesis and Mechanism

The synthesis of **2-(n-Pentylthio)benzoyl chloride** can be logically approached via a two-step process starting from a suitable precursor. A plausible synthetic route involves the preparation of 2-(n-Pentylthio)benzoic acid followed by its conversion to the corresponding acyl chloride.

Step 1: Synthesis of 2-(n-Pentylthio)benzoic Acid

This step can be adapted from established procedures for the synthesis of similar 2-(alkylthio)benzoic acids. The reaction of 2-iodobenzoic acid with n-pentanethiol in the presence of a copper catalyst and a base is a viable method.

Experimental Protocol: Synthesis of 2-(n-Pentylthio)benzoic Acid

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine 2-iodobenzoic acid (1 equivalent), potassium carbonate (2 equivalents), and a suitable solvent such as dimethylformamide (DMF).

- **Addition of Reactants:** Add a copper(I) catalyst, such as copper(I) iodide (0.1 equivalents), to the mixture.
- **Thiol Addition:** Slowly add n-pentanethiol (1.2 equivalents) to the reaction mixture.
- **Reaction Conditions:** Heat the mixture to 100-120 °C and stir for 12-24 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- **Work-up:** After cooling to room temperature, pour the reaction mixture into water and acidify with a strong acid (e.g., HCl) to precipitate the product.
- **Purification:** Collect the solid by filtration, wash with water, and recrystallize from a suitable solvent system (e.g., ethanol/water) to yield pure 2-(n-Pentylthio)benzoic acid.

Causality of Experimental Choices:

- **Copper Catalyst:** The copper(I) catalyst is crucial for facilitating the C-S bond formation between the aryl halide and the thiol in what is known as an Ullmann condensation.
- **Base:** Potassium carbonate is used to deprotonate the thiol, forming the more nucleophilic thiolate anion, and to neutralize the hydroiodic acid byproduct.
- **Solvent:** DMF is a polar aprotic solvent that effectively dissolves the reactants and facilitates the reaction at elevated temperatures.

Step 2: Synthesis of 2-(n-Pentylthio)benzoyl Chloride

The conversion of the carboxylic acid to the acyl chloride is a standard transformation in organic synthesis. Thionyl chloride (SOCl₂) is a common and effective reagent for this purpose.

Experimental Protocol: Synthesis of 2-(n-Pentylthio)benzoyl Chloride

- **Reaction Setup:** In a fume hood, equip a round-bottom flask with a magnetic stirrer and a reflux condenser fitted with a gas outlet to a trap for acidic gases (HCl and SO₂).
- **Reactant Addition:** Place the dried 2-(n-Pentylthio)benzoic acid (1 equivalent) in the flask and add an excess of thionyl chloride (2-3 equivalents), which can also serve as the solvent. A few drops of DMF can be added as a catalyst.

- Reaction Conditions: Gently heat the mixture to reflux (around 80 °C) and stir for 2-4 hours. The reaction is complete when the evolution of gas ceases.
- Purification: Remove the excess thionyl chloride by distillation under reduced pressure. The resulting crude **2-(n-Pentylthio)benzoyl chloride** can be further purified by vacuum distillation.

Causality of Experimental Choices:

- Thionyl Chloride: This reagent readily converts carboxylic acids to acyl chlorides, with the byproducts (HCl and SO₂) being gaseous, which simplifies purification.
- DMF (catalyst): Dimethylformamide catalyzes the reaction through the formation of a Vilsmeier intermediate, which is more reactive towards the carboxylic acid.
- Fume Hood and Gas Trap: The reaction releases toxic and corrosive gases (HCl and SO₂), necessitating the use of a fume hood and an appropriate trapping system.

Diagram of the Synthetic Workflow:



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Caption: Synthetic pathway for **2-(n-Pentylthio)benzoyl chloride**.

Chemical Reactivity and Applications in Drug Development

As a substituted benzoyl chloride, **2-(n-Pentylthio)benzoyl chloride** is expected to be a reactive acylating agent.[5] The presence of the electron-donating n-pentylthio group at the

ortho position may influence its reactivity compared to unsubstituted benzoyl chloride.

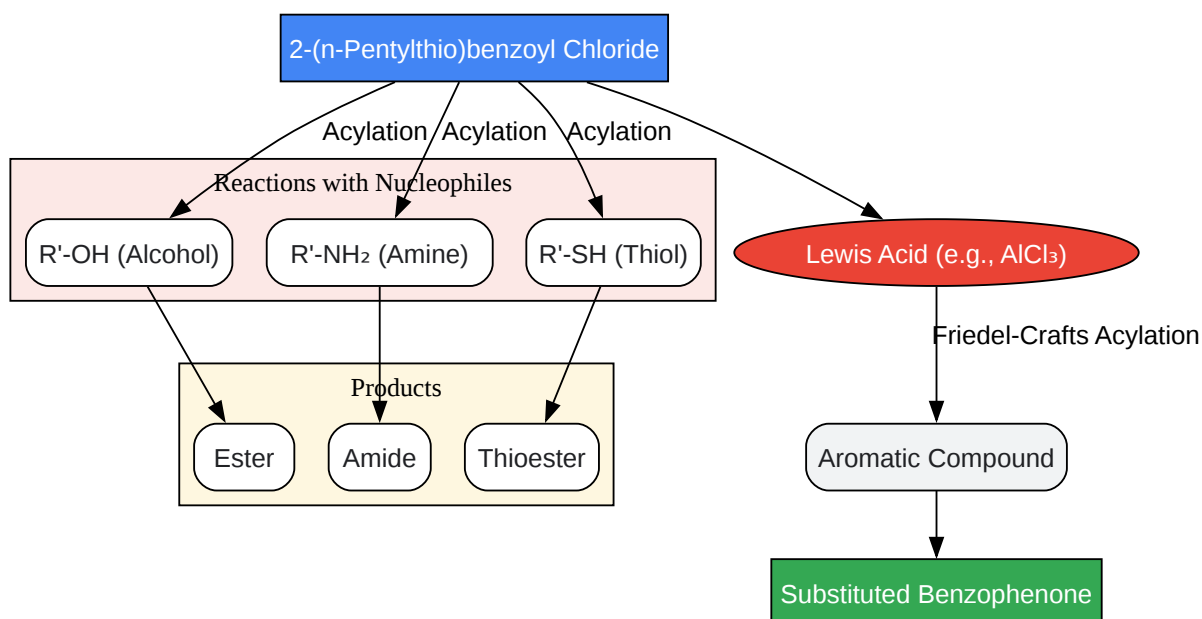
Key Reactions:

- **Acylation:** It will readily react with nucleophiles such as alcohols, amines, and thiols to form the corresponding esters, amides, and thioesters. These reactions are fundamental in building more complex molecules for drug discovery. The general reactivity of benzoyl chlorides in acylation reactions is well-established.[2][5]
- **Friedel-Crafts Acylation:** In the presence of a Lewis acid catalyst, it can acylate aromatic rings to form substituted benzophenones, which are common scaffolds in medicinal chemistry.[2][3]
- **Hydrolysis:** Like all acyl chlorides, it will react vigorously with water to hydrolyze back to the parent carboxylic acid, 2-(n-Pentylthio)benzoic acid, and hydrochloric acid.[2][5] This necessitates handling under anhydrous conditions.

Potential Applications in Drug Development:

The 2-(n-Pentylthio)benzoyl moiety can be incorporated into various molecular frameworks to explore its potential biological activity. The lipophilic n-pentylthio group can modulate the pharmacokinetic properties of a drug candidate, such as its membrane permeability and metabolic stability. The thioether linkage itself can be a site for metabolic oxidation, which is an important consideration in drug design. This structural motif is found in compounds with a range of biological activities, and its incorporation into new chemical entities is a valid strategy in lead optimization.[6]

Diagram of Reactivity:



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Caption: Key reactions of **2-(n-Pentylthio)benzoyl chloride**.

Safety, Handling, and Storage

Given its nature as a substituted benzoyl chloride, **2-(n-Pentylthio)benzoyl chloride** should be handled with extreme care, assuming it possesses similar hazards to related compounds.

Table 2: Hazard and Safety Information

Hazard	Precautionary Measures
Corrosive	Causes severe skin burns and eye damage.[7] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[8]
Lachrymator	Vapors are irritating to the eyes and respiratory tract. Handle only in a well-ventilated fume hood.[9]
Water Reactive	Reacts with water to produce corrosive hydrochloric acid gas.[2][10] Store in a tightly sealed container under an inert atmosphere (e.g., nitrogen or argon) in a cool, dry place away from moisture.
Toxicity	Harmful if swallowed or in contact with skin, and toxic if inhaled.[7] Avoid all direct contact and inhalation.

First Aid Measures:

- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[9]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[7]
- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[9]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Conclusion

2-(n-Pentylthio)benzoyl chloride represents a potentially useful, yet not widely documented, chemical intermediate. This guide provides a robust framework for its synthesis, predicted

properties, and safe handling based on the well-established chemistry of benzoyl chloride and its derivatives. Researchers and drug development professionals can use this information as a starting point for their work, with the strong recommendation to perform small-scale trials and thorough analytical characterization to confirm the identity and purity of the synthesized compound.

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